

Afzelechin 3-O-xyloside CAS number and molecular formula.

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Compound of Interest

Compound Name: Afzelechin 3-O-xyloside

Cat. No.: B15595825

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Afzelechin 3-O-xyloside: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Afzelechin 3-O-xyloside, a naturally occurring flavonoid glycoside, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a detailed overview of its core chemical properties, including its CAS number and molecular formula. It further delves into established experimental protocols for the isolation, purification, and characterization of similar flavonoid glycosides. While specific research on the signaling pathways of **Afzelechin 3-O-xyloside** is nascent, this document explores the well-documented anti-inflammatory and antioxidant mechanisms of its aglycone, (+)-afzelechin, providing a foundational understanding for future research.

Core Compound Identification

A clear and unambiguous identification of **Afzelechin 3-O-xyloside** is paramount for any research endeavor. The fundamental chemical identifiers for this compound are summarized in the table below.

Property	Value
CAS Number	512781-45-2
Molecular Formula	C20H22O9

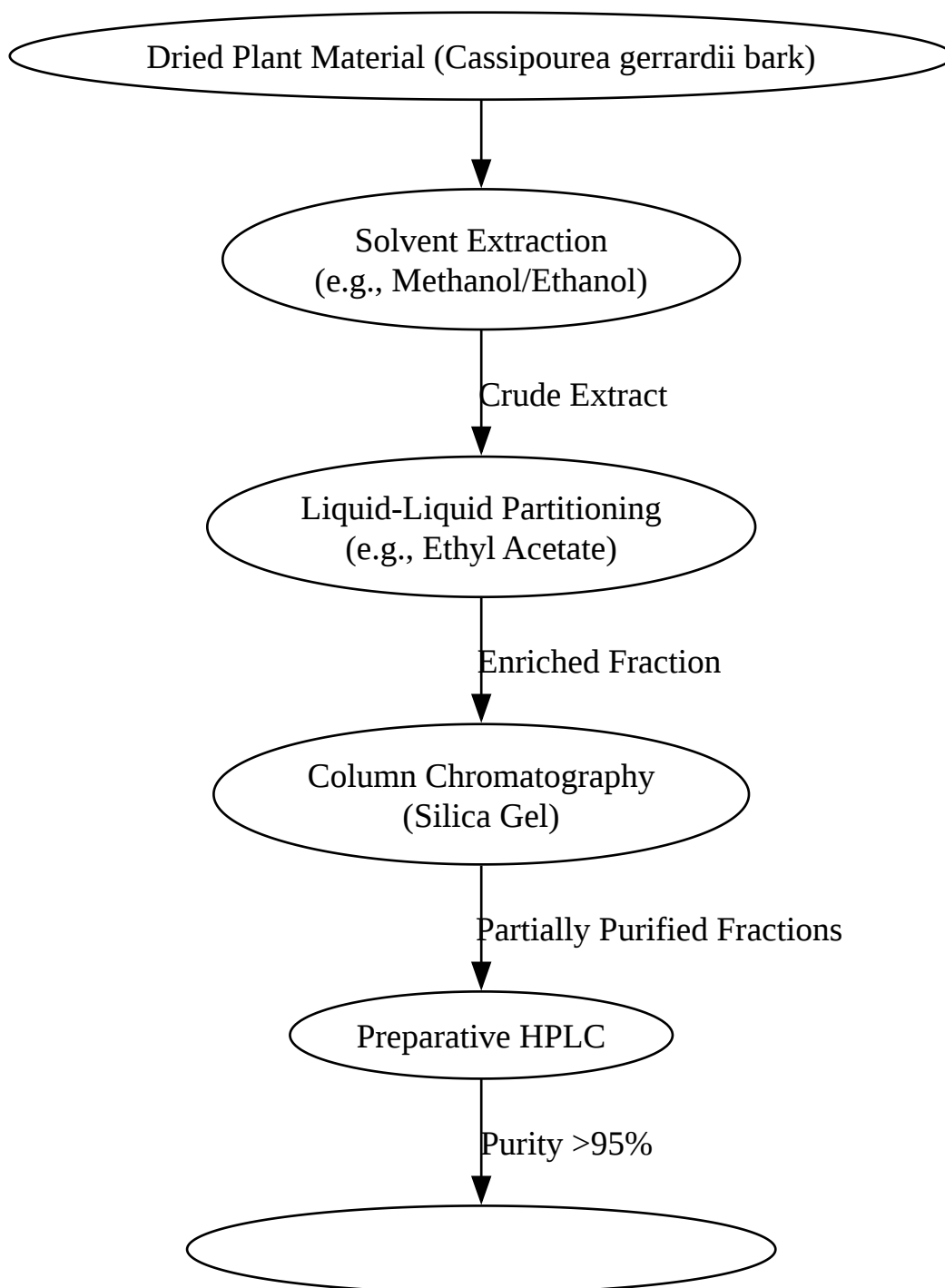
Table 1: Core Identification of **Afzelechin 3-O-xyloside**

Experimental Protocols

While specific protocols for the isolation and analysis of **Afzelechin 3-O-xyloside** are not extensively detailed in publicly available literature, established methodologies for related flavonoid glycosides provide a robust framework for its study.

Isolation and Purification of Flavonoid Glycosides

The isolation of **Afzelechin 3-O-xyloside**, sourced from the barks of *Cassipourea gerrardii*, can be achieved through a multi-step chromatographic process. A general workflow is outlined below.



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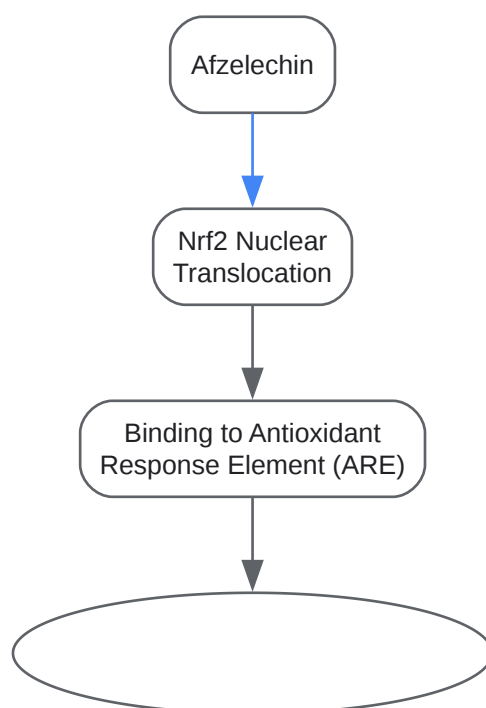
Caption: Postulated inhibitory effect of afzelechin on the NF- κ B signaling pathway.

In inflammatory conditions induced by stimuli like LPS, the IKK complex is activated, leading to the phosphorylation and subsequent degradation of the inhibitory protein I κ B α . This allows the NF- κ B dimer to translocate to the nucleus and initiate the transcription of pro-inflammatory

genes. Research on (+)-afzelechin suggests that it can inhibit the phosphorylation of IKK and the degradation of I κ B α , thereby preventing NF- κ B activation and reducing the expression of inflammatory mediators. [1][2]

Activation of the Nrf2 Antioxidant Pathway

The Nuclear factor erythroid 2-related factor 2 (Nrf2) is a key transcription factor that regulates the expression of antioxidant and cytoprotective genes.



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Caption: Postulated activation of the Nrf2 antioxidant pathway by afzelechin.

Studies have indicated that (+)-afzelechin can promote the nuclear translocation of Nrf2. [1][2] Once in the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter regions of its target genes, leading to the increased expression of antioxidant enzymes such as heme oxygenase-1 (HO-1). This enhances the cell's capacity to counteract oxidative stress, which is often associated with inflammation.

Conclusion and Future Directions

Afzelechin 3-O-xyloside represents a promising natural product with potential therapeutic value. While its fundamental chemical properties are established, further research is required to fully elucidate its biological activities and mechanisms of action. Future studies should focus on:

- Developing and publishing detailed protocols for the efficient isolation and purification of **Afzelechin 3-O-xyloside**.
- Conducting comprehensive spectroscopic analysis to provide a complete and publicly available dataset (1H NMR, 13C NMR, HR-MS).
- Investigating the specific signaling pathways modulated by **Afzelechin 3-O-xyloside**, particularly in comparison to its aglycone, to understand the role of the xyloside moiety.
- Performing in vivo studies to evaluate the efficacy and safety of **Afzelechin 3-O-xyloside** in relevant disease models.

This technical guide serves as a foundational resource for researchers and drug development professionals, providing the necessary information to embark on further investigation into this intriguing flavonoid glycoside.

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References

- 1. Anti-Inflammatory Activities of (+)-Afzelechin against Lipopolysaccharide-Induced Inflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. KoreaMed [koreamed.org]
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